

# Technical Guide: Solubility Profile of 3,5-Dibromo-4-pyridinol

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## Compound of Interest

Compound Name: 3,5-Dibromo-4-pyridinol

Cat. No.: B1294550

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This technical guide provides a comprehensive overview of the available solubility information for **3,5-Dibromo-4-pyridinol**. The document summarizes key physicochemical properties, outlines detailed experimental protocols for solubility determination, and presents a logical workflow for assessing the compound's solubility characteristics.

## Physicochemical Properties

A summary of the known physicochemical properties of **3,5-Dibromo-4-pyridinol** is presented below. These parameters are crucial for understanding and predicting its solubility behavior.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>3</sub> Br <sub>2</sub> NO	[1][2]
Molecular Weight	252.89 g/mol	[1][3]
Melting Point	370 °C (decomposition)	[1][4]
Boiling Point	317.5 ± 37.0 °C at 760 mmHg	[1][2]
Density	2.2 ± 0.1 g/cm <sup>3</sup>	[1][2]
pKa	6.47 ± 0.10 (Predicted)	[4]
XLogP3	1.14	[1][2]

## Solubility Profile

While specific quantitative solubility data for **3,5-Dibromo-4-pyridinol** in various solvents is not readily available in the public domain, qualitative inferences can be drawn from its structural analogs.

- **Aqueous Solubility:** Based on its predicted pKa of 6.47, the solubility of **3,5-Dibromo-4-pyridinol** in aqueous solutions is expected to be pH-dependent. It will likely exhibit higher solubility in basic conditions due to the deprotonation of the hydroxyl group. The related compound, 3,5-dibromopyridine, is reported to be insoluble in water[5].
- **Organic Solvent Solubility:** The analog 3,5-dibromopyridine is soluble in chloroform and methanol[5]. Another similar compound, 3,5-dibromo-4-methylpyridine, is soluble in common organic solvents such as ethanol, ether, and chloroform[6]. Therefore, **3,5-Dibromo-4-pyridinol** is anticipated to be soluble in polar organic solvents.

## Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of a compound like **3,5-Dibromo-4-pyridinol**. These protocols are adapted from standard laboratory procedures[7][8][9][10].

### General Qualitative Solubility Testing

- **Sample Preparation:** Accurately weigh approximately 25 mg of **3,5-Dibromo-4-pyridinol**.
- **Solvent Addition:** In a small test tube, add 0.75 mL of the desired solvent in small portions.
- **Mixing:** After each addition, shake the test tube vigorously for at least 60 seconds.
- **Observation:** Visually inspect the solution to determine if the compound has completely dissolved. If the compound dissolves, it is considered soluble. If a significant amount of solid remains, it is deemed insoluble.

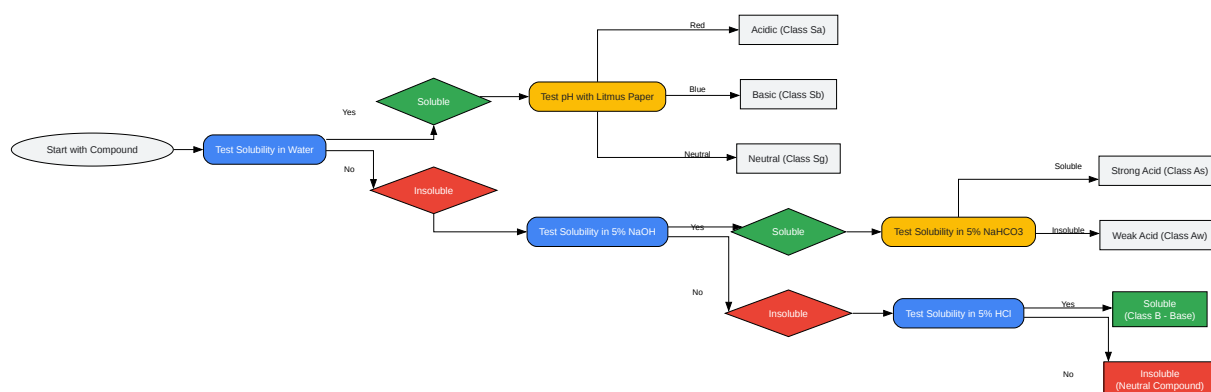
### Solubility in Aqueous Acid and Base

This procedure helps to identify acidic or basic functional groups that can influence solubility.

- **Water Insolubility Confirmation:** First, confirm that the compound is insoluble in water using the general qualitative method.
- **5% NaOH Solution:** To a test tube containing the compound, add 0.75 mL of 5% aqueous NaOH solution in portions, shaking after each addition. If the compound dissolves, it indicates the presence of an acidic functional group.
- **5% HCl Solution:** In a separate test tube, add 0.75 mL of 5% aqueous HCl solution to the compound in portions, with vigorous shaking. Dissolution suggests the presence of a basic functional group.
- **5% NaHCO<sub>3</sub> Solution:** For compounds that dissolve in 5% NaOH, a further test with 5% aqueous NaHCO<sub>3</sub> can be performed. Dissolution in this weaker base suggests a more strongly acidic functional group.

## Experimental Workflow for Solubility Assessment

The following diagram illustrates a typical workflow for systematically determining the solubility of an organic compound.



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Caption: A flowchart for systematic qualitative solubility analysis of an organic compound.

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